

Stigmasta-4,22-diene-3beta,6beta-diol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Stigmasta-4,22-diene-3beta,6beta-diol*

Cat. No.: *B595805*

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Molecular Formula: $C_{29}H_{48}O_2$

This technical guide provides a comprehensive overview of the current scientific knowledge on **Stigmasta-4,22-diene-3beta,6beta-diol**, a naturally occurring steroid. The information is intended for researchers, scientists, and drug development professionals interested in the chemical properties and potential biological activities of this compound and its close structural analogs.

Chemical and Physical Properties

Stigmasta-4,22-diene-3beta,6beta-diol is a steroid with the molecular formula $C_{29}H_{48}O_2$ and a molecular weight of approximately 428.7 g/mol .^[1] It is a natural product that has been identified in various plant species.^[2]

Property	Value	Source
Molecular Formula	C ₂₉ H ₄₈ O ₂	[3]
Molecular Weight	428.69 g/mol	[3]
CAS Number	167958-89-6	[3][4]
Appearance	Solid (predicted)	N/A
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]

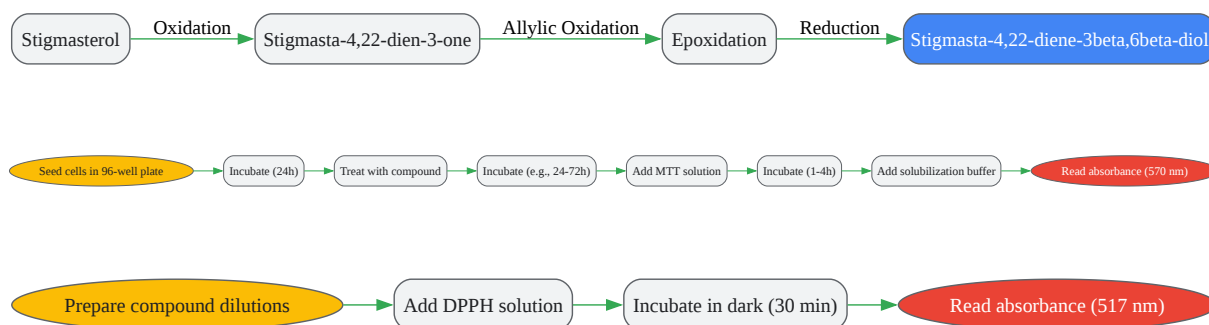
Spectral Data:

Nuclear Magnetic Resonance (NMR) spectral data for **Stigmasta-4,22-diene-3beta,6beta-diol** is available and can be found in specialized databases.[1][5] A literature reference for its ¹³C NMR data is available in the journal STEROIDS, 60, 434 (1995).[1]

Synthesis and Isolation

While specific, detailed synthetic protocols for **Stigmasta-4,22-diene-3beta,6beta-diol** are not readily available in the reviewed literature, a general synthetic approach can be inferred from the synthesis of similar steroidal diols.

A potential synthetic workflow is outlined below:



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